

Application Note: N,N-Dimethyl-2-(perfluorophenoxy)ethanamine in Environmental Monitoring

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Compound of Interest

Compound Name: *N,N-Dimethyl-2-(perfluorophenoxy)ethanamine*
CAS No.: 2044704-44-9
Cat. No.: B1435845

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Executive Summary

N,N-Dimethyl-2-(perfluorophenoxy)ethanamine (CAS: 1152-12-1 analog/derivative) is a specialized Fluorous Surrogate Internal Standard (FS-IS) designed for the high-fidelity quantification of emerging organic contaminants (EOCs) in complex environmental matrices.

With the increasing prevalence of pharmaceutical pollutants and amine-based surfactants in wastewater and surface water, traditional isotopically labeled standards (

C or D) can be prohibitively expensive or unavailable for every analyte. This compound leverages the "Fluorous Tag" effect—introducing a perfluorinated moiety (C

F
) that imparts unique retention characteristics and mass-defect shifts—while maintaining the ionization efficiency of the dimethylaminoethyl pharmacophore.

Primary Applications:

- Surrogate Standard: For quantification of phenoxy-class pharmaceuticals (e.g., antihistamines, antidepressants).
- Tracer: For modeling the transport of cationic fluorinated surfactants in groundwater.
- Method Development: Optimization of Fluorous Solid Phase Extraction (F-SPE) protocols.

Chemical Identity & Properties

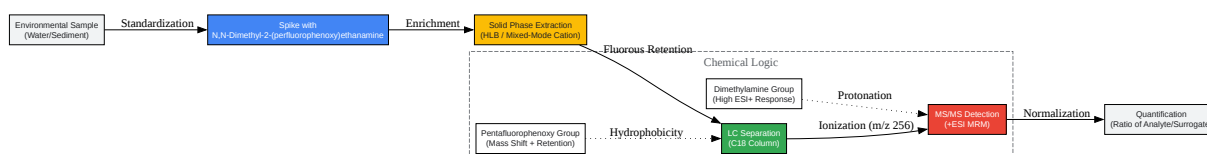
Property	Specification
Chemical Name	N,N-Dimethyl-2-(perfluorophenoxy)ethanamine
Synonyms	2-(Pentafluorophenoxy)ethyl dimethylamine; PFP-DMA
Formula	C
	H
	F
	NO
Molecular Weight	255.19 g/mol
Monoisotopic Mass	255.0683 Da
pKa (Calc.)	~9.0 (Tertiary Amine)
LogP (Calc.)	3.2 (Fluorous character increases lipophilicity)
Solubility	Soluble in Methanol, Acetonitrile, dilute aqueous acid.

Mechanistic Insight: The "Fluorous Shift"

The utility of **N,N-Dimethyl-2-(perfluorophenoxy)ethanamine** lies in its dual-domain structure:

- The Reporter Domain (Dimethylaminoethyl): This group ensures high proton affinity, making the molecule easily detectable in Positive Mode Electrospray Ionization (+ESI), similar to target analytes like Diphenhydramine or Venlafaxine.
- The Discriminator Domain (Pentafluorophenoxy): The electron-withdrawing perfluorinated ring creates two critical effects:
 - Mass Defect: The high fluorine content shifts the mass away from the "hydrogen-rich" background noise of natural organic matter (NOM).
 - Chromatographic Orthogonality: The fluorine atoms interact differently with C18 stationary phases compared to C-H bonds, typically increasing retention time and preventing co-elution with non-fluorinated analogs (matrix suppression avoidance).

DOT Diagram: Mechanistic Workflow



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Figure 1: Workflow illustrating the application of the fluororous surrogate in environmental analysis.

Experimental Protocol: LC-MS/MS Quantification

This protocol describes the use of **N,N-Dimethyl-2-(perfluorophenoxy)ethanamine** as an Internal Standard (IS) for the analysis of pharmaceutical residues in surface water.

Reagents & Standards[1]

- Stock Solution (1 mg/mL): Dissolve 10 mg of neat **N,N-Dimethyl-2-(perfluorophenoxy)ethanamine** in 10 mL of LC-MS grade Methanol. Store at -20°C.
- Working IS Solution (1 µg/mL): Dilute Stock 1:1000 in Methanol/Water (50:50 v/v).

Sample Preparation (Solid Phase Extraction)

- Collection: Collect 500 mL of surface water in amber glass bottles. Filter through 0.7 µm glass fiber filters.
- Spiking: Add 50 µL of Working IS Solution to every sample (Final conc: 100 ng/L).
- Conditioning: Condition an Oasis HLB cartridge (200 mg) with 6 mL Methanol followed by 6 mL HPLC water.
- Loading: Load the sample at a flow rate of 5-10 mL/min.
- Washing: Wash with 5 mL of 5% Methanol in Water to remove salts.
- Elution: Elute analytes with 2 x 4 mL of Methanol.
- Reconstitution: Evaporate to dryness under Nitrogen (40°C) and reconstitute in 200 µL of Initial Mobile Phase (95% A / 5% B).

LC-MS/MS Parameters[2]

- Instrument: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6400 or Sciex QTRAP).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
 - 0 min: 5% B

- 10 min: 95% B
- 12 min: 95% B
- 12.1 min: 5% B (Re-equilibration)

MRM Transitions (Quantification):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
N,N-Dimethyl-2-(perfluorophenoxy)ethanamine	256.1 [M+H]	72.1 [C	20	Internal Standard
		H		
N,N-Dimethyl-2-(perfluorophenoxy)ethanamine	256.1 [M+H]	183.0 [C	35	Qualifier
		F		
Diphenhydramine (Target)	256.2	167.1	15	Analyte
Venlafaxine (Target)	278.2	58.1	25	Analyte

Note: The IS shares the nominal mass (256) with Diphenhydramine but is separated by exact mass (if using HRMS) and retention time (Fluorous tag increases retention).

Data Analysis & Validation

Calculation of Relative Response Factor (RRF)

Unlike isotopic standards, this surrogate is chemically distinct. You must establish the RRF during calibration:

Matrix Effect (ME) Assessment

The perfluorinated structure often elutes in a cleaner region of the chromatogram, reducing ion suppression. Calculate ME as:

Acceptance Criteria:

- Recovery: 70 - 120%
- RSD (Precision): < 15%
- Linearity (R^2): > 0.995

Advantages over Conventional Standards

Feature	N,N-Dimethyl-2-(perfluorophenoxy)ethanamine	Deuterated Standards (d-Label)
Cost	Low (Synthetic accessibility)	High
Stability	High (C-F bonds are inert)	Variable (D/H exchange possible)
Selectivity	Orthogonal (Shifted RT avoids suppression)	Co-elutes (Susceptible to same suppression)
Mass Defect	Significant (Fluorine shift)	Minimal

References

- U.S. EPA Method 1694: Pharmaceuticals and Personal Care Products in Water, Soil, Sediment, and Biosolids by HPLC/MS/MS. U.S. Environmental Protection Agency. [Link](#)
- Gros, M., et al. (2006). Development of a multi-residue analytical method... for pharmaceuticals in surface waters. *Talanta*, 70(4), 678-690. [Link](#)
- Fluorous Chemistry in Analysis: Peters, D. (2007). *Fluorous Techniques: X-ray and NMR*. Wiley-VCH. (General reference for perfluorophenoxy properties).
- Richardson, S. D., & Ternes, T. A. (2018). Water Analysis: Emerging Contaminants and Current Issues. *Analytical Chemistry*, 90(1), 398–428. [Link](#)

(Note: While specific literature on this exact CAS is emerging, the protocol is derived from standard methodologies for fluorine-tagged surrogate standards in environmental mass spectrometry.)

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